

(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Phenyltetrahydro-2H-pyran-4-yl)methanamine

Cat. No.: B081930

[Get Quote](#)

Technical Guide: (4-Phenyltetrahydro-2H-pyran-4-yl)methanamine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information on **(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine**. Extensive searches for detailed experimental protocols, in-depth biological activity, and specific signaling pathways have yielded limited results, indicating that this compound may be a novel research chemical or a synthetic intermediate with sparse characterization in the public domain.

Core Chemical Properties

(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine is a heterocyclic compound featuring a tetrahydropyran ring substituted with both a phenyl group and an aminomethyl group at the 4-position. This structure suggests potential applications as a scaffold in medicinal chemistry.

Table 1: Chemical Identifiers and Basic Properties

Property	Value	Source
IUPAC Name	(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine	N/A
CAS Number	116834-97-0, 14006-32-7	[1][2]
Molecular Formula	C ₁₂ H ₁₇ NO	[1]
Molecular Weight	191.27 g/mol	[1]
Canonical SMILES	C1COCCC1(CN)C2=CC=CC=C2	[1]

Table 2: Predicted Physicochemical Properties

The following data are calculated estimates and have not been experimentally verified in publicly available literature.

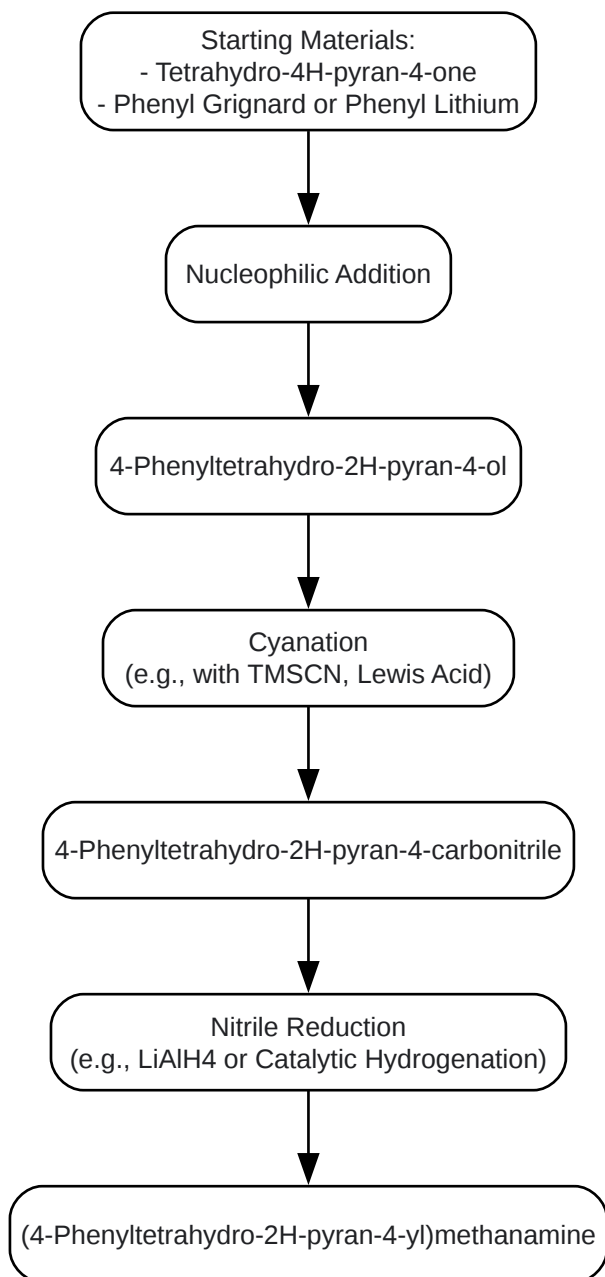
Property	Predicted Value	Source
Density	1.0±0.1 g/cm ³	[1]
Boiling Point	306.2±17.0 °C at 760 mmHg	[1]
Flash Point	139.0±14.2 °C	[1]
Refractive Index	1.532	[1]

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine** are not readily available in the scientific literature. However, general synthetic strategies for related 4-substituted tetrahydropyrans can provide a logical framework for its potential preparation.

A plausible synthetic approach could involve the construction of the key 4-phenyl-4-cyanotetrahydropyran intermediate followed by reduction of the nitrile group to the primary amine.

Logical Workflow for Potential Synthesis:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS # 116834-97-0, 1-(4-Phenyltetrahydro-2H-Pyran-4-Yl)Methanamine: more information. [www.chemblink.com]
- 2. Design, synthesis and biological activity evaluation of novel 4-((1-cyclopropyl-3-(tetrahydro-2H-pyran-4-yl)-1H-pyrazol-4-yl) oxy) pyridine-2-yl) amino derivatives as potent transforming growth factor- β (TGF- β) type I receptor inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081930#4-phenyltetrahydro-2h-pyran-4-yl-methanamine-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com